

# Diisostearyl Malate: A Comprehensive Technical Guide for Cosmetic Science

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## Compound of Interest

Compound Name: *Diisostearyl malate*

Cat. No.: *B1593918*

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## Introduction

**Diisostearyl malate** is a versatile and widely utilized ester in the cosmetic industry, prized for its unique physicochemical properties that impart desirable sensory and functional benefits to a wide range of products.[1][2][3] This technical guide provides an in-depth analysis of the core physicochemical properties of **diisostearyl malate**, complete with detailed experimental protocols and data presented for clear comparison.

**Diisostearyl malate** is the diester of malic acid and isostearyl alcohol.[3][4] Malic acid, a naturally occurring alpha-hydroxy acid found in fruits, provides a polar core, while the branched-chain isostearyl alcohols contribute to its unique solubility, viscosity, and emollient feel.[1][2] This structure results in a high molecular weight ester that is a liquid at room temperature, offering a rich, cushiony, and non-greasy skin feel.[1][5]

## Physicochemical Properties

The performance of **diisostearyl malate** in cosmetic formulations is a direct result of its distinct physicochemical characteristics. A summary of these properties is presented in the tables below.

**Table 1: General and Physical Properties of Diisostearyl Malate**

Property	Value	Source(s)
INCI Name	Diisostearyl Malate	[6]
CAS Number	81230-05-9 / 67763-18-2	[7]
Molecular Formula	C40H78O5	[8]
Molecular Weight	639.04 g/mol	
Appearance	Clear, colorless to pale yellow, viscous liquid	[3][6][9]
Odor	Odorless to a faint characteristic odor	[10]

**Table 2: Quantitative Physicochemical Data of Diisostearyl Malate**

Property	Value Range	Method	Source(s)
Boiling Point	676.3 ± 35.0 °C (estimated)	Not Specified	[7]
Solubility	Insoluble in water; Soluble in oils and organic solvents.	Visual Inspection	[5][7][9]
Saponification Value	160 - 185 mg KOH/g	Titration	[5][10][11]
Hydroxyl Value	60 - 90 mg KOH/g	Titration	[5][10][11]
Specific Gravity (d20/20)	0.910 - 0.920	Pycnometer/Density Meter	[10]
Refractive Index (n20/D)	1.455 - 1.465	Refractometer	[10]
Viscosity	Medium to High	Rotational Viscometer	[1][2][12]
Acid Value	≤ 5.0 mg KOH/g	Titration	[10]

## Core Functions in Cosmetic Science

The unique combination of properties outlined above makes **diisostearyl malate** a multifunctional ingredient in cosmetics.

- **Emollient:** Its primary function is as a skin-conditioning agent, providing a soft, smooth, and non-greasy feel.[1][4] The long, branched alkyl chains create a thin, occlusive layer on the skin's surface, preventing moisture loss and enhancing hydration.[1][7][13]
- **Pigment Dispersant:** **Diisostearyl malate** exhibits excellent pigment wetting and dispersing properties, making it ideal for color cosmetics such as lipsticks, foundations, and eyeshadows.[7][14][12][15] Its medium viscosity allows for even pigment distribution, leading to better color payoff and stability.[1][13]
- **Binder:** It acts as an effective binder for pigmented products, improving their adhesion to the skin and longevity.[7][15]

- Gloss Enhancer: With a relatively high refractive index, **diisostearyl malate** contributes a desirable sheen and gloss to formulations, particularly in lip products.[6][7]

## Experimental Protocols

To ensure accurate and reproducible characterization of **diisostearyl malate**, standardized experimental protocols are essential. The following sections detail the methodologies for key physicochemical tests.

### Synthesis of Diisostearyl Malate (Esterification)

The industrial synthesis of **diisostearyl malate** is typically achieved through the direct esterification of malic acid with isostearyl alcohol.[1] While specific proprietary methods may vary, a general laboratory-scale procedure is outlined below.

Materials:

- Malic acid
- Isostearyl alcohol (molar excess, e.g., 2.2 to 2.5 moles per mole of malic acid)
- Acid catalyst (e.g., p-toluenesulfonic acid, sulfuric acid, or a solid acid catalyst)[5]
- High-boiling point solvent (optional, for azeotropic removal of water)
- Nitrogen gas supply
- Reaction vessel with a mechanical stirrer, thermometer, condenser, and a Dean-Stark trap (if using a solvent)
- Neutralizing agent (e.g., sodium bicarbonate solution)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Filtration apparatus
- Rotary evaporator

Procedure:

- Charge the reaction vessel with malic acid, isostearyl alcohol, and the acid catalyst.
- Begin stirring and gently heat the mixture under a slow stream of nitrogen to prevent oxidation.
- Gradually increase the temperature to the reaction temperature (typically 180-240 °C).<sup>[4][13]</sup>
- Continuously remove the water formed during the reaction via the Dean-Stark trap or by applying a vacuum.
- Monitor the reaction progress by measuring the acid value of the mixture at regular intervals. The reaction is considered complete when the acid value reaches the desired low level.
- Cool the reaction mixture to below 100 °C.
- Neutralize the remaining acid catalyst by washing the mixture with a sodium bicarbonate solution.
- Separate the aqueous layer and wash the organic layer with water until neutral.
- Dry the crude **diisostearyl malate** over a drying agent like anhydrous magnesium sulfate.
- Filter the mixture to remove the drying agent.
- Purify the product by vacuum distillation to remove any unreacted starting materials and by-products.<sup>[5]</sup>

## Visualizations

### Chemical Structure of Diisostearyl Malate

Caption: Chemical structure of **diisostearyl malate**.

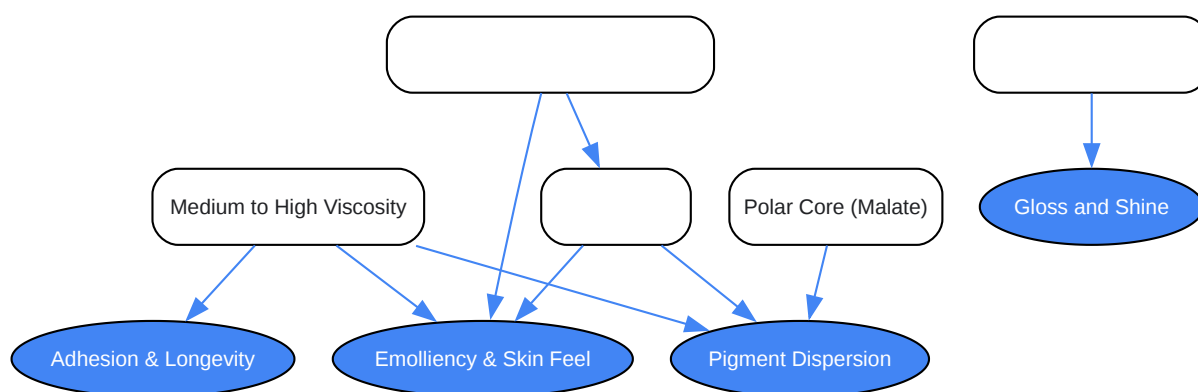
### Experimental Workflow for Viscosity Measurement



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Caption: Workflow for determining the viscosity of **diisostearyl malate**.

## Relationship between Physicochemical Properties and Cosmetic Functions



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Caption: Interplay of properties and cosmetic benefits of **diisostearyl malate**.

## Safety and Regulatory Status

**Diisostearyl malate** has been evaluated by the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded that it is safe as used in cosmetic products.[4][7] It is approved for use in cosmetics in major markets, including the European Union and the United States.[9] Toxicological studies have shown that **diisostearyl malate** is not a dermal irritant or sensitizer and is not genotoxic.[4]

## Conclusion

**Diisostearyl malate** is a high-performance cosmetic ester with a well-characterized physicochemical profile that translates to significant functional benefits in a variety of cosmetic applications. Its emolliency, pigment dispersing capabilities, and safety make it a valuable ingredient for formulators seeking to create products with superior sensory properties and performance. This guide provides the foundational technical information for researchers and developers to effectively utilize **diisostearyl malate** in their formulations.

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